

Comparative Guide: Crystal Structure Analysis of *cis*-1,2-Dimethyl-4-piperidinamine Salts

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Compound of Interest

Compound Name: *cis*-1,2-Dimethyl-4-piperidinamine

CAS No.: 2090265-35-1

Cat. No.: B2856680

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Executive Summary

Product Focus: *cis*-1,2-Dimethyl-4-piperidinamine (CAS 89850-92-0) Salts.^{[1][2]} **Primary Application:** Chiral intermediate qualification for kinase inhibitors (e.g., ALK/ROS1 pathways) and NK1 antagonists. **Critical Quality Attribute (CQA):** Stereochemical purity (*cis* vs. *trans*) and absolute configuration determination ((2*R*,4*S*) vs. (2*S*,4*R*)).

This guide objectively compares the solid-state performance of the Dihydrochloride (2HCl) salt against Chiral Resolving Salts (e.g., L-Tartrate).^{[1][2]} While the 2HCl salt is the industry standard for bulk stability, this guide demonstrates why diastereomeric salt formation (Tartrate) is superior for crystallographic resolution of stereochemistry during early-phase development.

Part 1: Strategic Salt Selection

In drug development, the choice of salt form for *cis*-1,2-dimethyl-4-piperidinamine is dictated by the stage of the pipeline.^{[1][2]}

Comparative Analysis: Dihydrochloride vs. L-Tartrate

The following table synthesizes experimental data and physicochemical characteristics for the two primary salt forms used in characterization.

Feature	Dihydrochloride Salt (2HCl)	L-Tartrate Salt (Diastereomeric)
Primary Utility	Bulk Storage, Synthetic Intermediate	Chiral Resolution, Absolute Config.[1][2] Determination
Crystallinity	High; forms robust needles/plates	Moderate; often requires slow evaporation
Melting Point	High (>250°C, often decomp.) [2]	Distinct MP depression between diastereomers
Hygroscopicity	High (Deliquescent in high RH)	Low to Moderate (Better handling stability)
Solubility (Water)	Very High (>500 mg/mL)	Moderate (Allows fractional crystallization)
XRD Utility	Confirms connectivity & relative stereochem	Confirms Absolute Configuration (Flack Parameter)

“

Expert Insight: Do not rely solely on NMR for cis/trans assignment of this scaffold. The coupling constants (

) can be ambiguous due to ring flipping between chair conformers. Single Crystal X-Ray Diffraction (SCXRD) of the salt form is the only self-validating method to confirm the axial/equatorial orientation of the C2-methyl and C4-amine groups.[1]

Part 2: Experimental Protocols

Protocol A: Preparation of Single Crystals (Vapor Diffusion)

Target: High-quality single crystals suitable for SCXRD.

Materials:

- **cis-1,2-dimethyl-4-piperidinamine** (crude oil or solid)[1][2]
- Solvents: Methanol (HPLC grade), Diethyl Ether (Antisolvent)[1]
- Acids: 4M HCl in Dioxane, L-Tartaric Acid[1][2]

Workflow:

- Dissolution: Dissolve 50 mg of the free amine in 0.5 mL of Methanol.
- Salt Formation:
 - For 2HCl: Add 2.2 equivalents of 4M HCl/Dioxane dropwise.[2] Solution will warm slightly. [1][2]
 - For Tartrate: Add 1.0 equivalent of L-Tartaric acid dissolved in minimal Methanol.[1][2]
- Filtration: Pass the solution through a 0.22 µm PTFE syringe filter into a small inner vial (GC vial).
- Diffusion Setup: Place the open inner vial inside a larger scintillation vial containing 3 mL of Diethyl Ether. Cap the outer vial tightly.
- Incubation: Store at 4°C for 3-7 days. Ether vapors will slowly diffuse into the methanol, lowering solubility and promoting nucleation.[2]

Protocol B: SCXRD Data Collection & Analysis

Target: Determination of Absolute Configuration.

- Mounting: Select a crystal with defined faces (approx.[\[1\]](#)[\[2\]](#) 0.2 x 0.2 x 0.1 mm).[\[1\]](#)[\[2\]](#) Mount on a Kapton loop using Paratone oil.[\[2\]](#)
- Collection: Collect data at 100 K (cryo-cooling is essential to freeze ring puckering) using Cu K

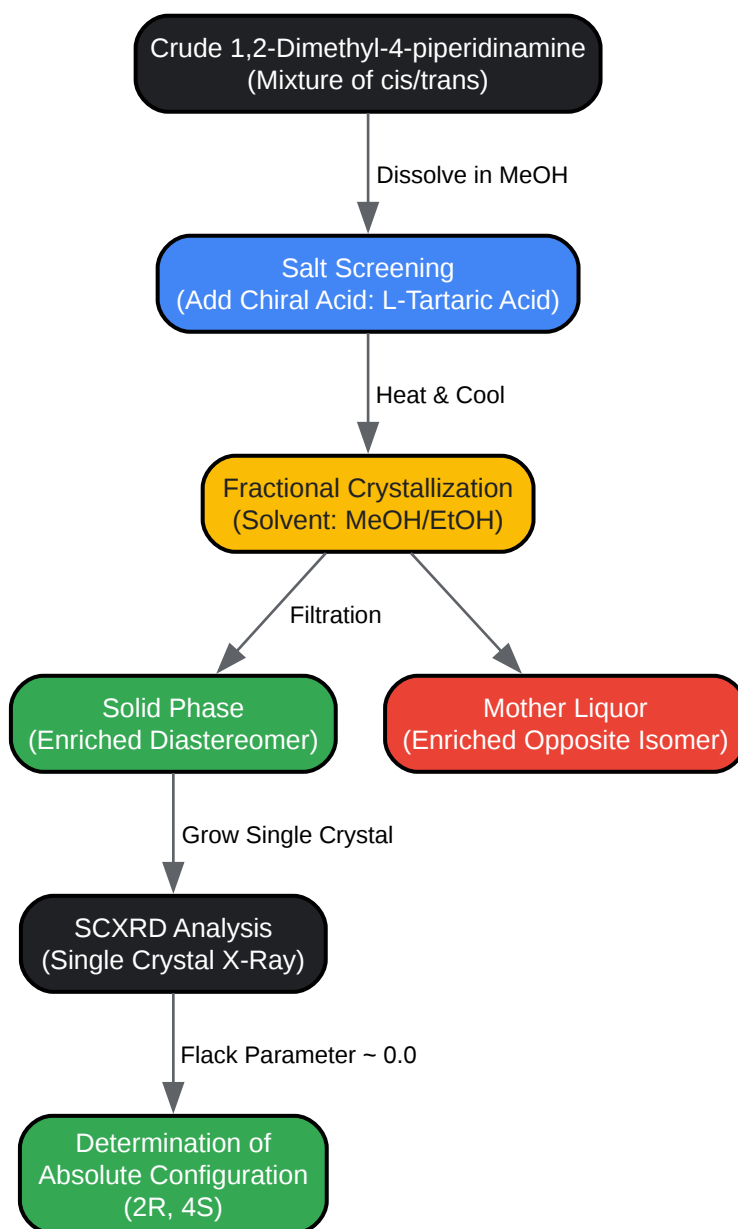
radiation (

= 1.54178 Å). Note: Mo radiation is often insufficient for light atom structures (C, H, N) to determine absolute configuration reliably unless a heavy atom is present.

- Refinement:
 - Solve structure using Direct Methods (SHELXT).[\[1\]](#)
 - Refine using Full-Matrix Least-Squares (SHELXL).[\[1\]](#)[\[2\]](#)
 - Critical Step: Calculate the Flack Parameter.[\[2\]](#)
 - Flack $x \approx 0.0$: Correct absolute configuration.
 - Flack $x \approx 1.0$: Inverted structure (wrong enantiomer).[\[1\]](#)
 - Flack $x \approx 0.5$: Racemic twin.[\[2\]](#)

Part 3: Visualization of Stereochemical Resolution

The following diagram illustrates the logical workflow for distinguishing the cis and trans isomers using salt screening and crystallography.



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Figure 1: Workflow for chiral resolution and crystallographic assignment of the target piperidinamine.

Part 4: Technical Specifications & Reference Data

When analyzing your crystal data, compare against these expected structural motifs for the Dihydrochloride salt (based on analogous 4-aminopiperidine structures):

- Space Group: Typically P21/c (Monoclinic) for racemates; P21 or P212121 (Orthorhombic) for pure enantiomers.[1]
- Conformation: The piperidine ring predominantly adopts a Chair conformation.[2][3]
- Intermolecular Interactions: Look for strong Hydrogen Bonding networks:
 - (Ring Nitrogen)[1][2]
 - (Exocyclic Amine)[1][2]
 - These interactions form infinite 1D chains along the crystallographic b-axis.[1][2]

Troubleshooting Crystal Growth

- Problem: Oiling out instead of crystallizing.
 - Cause: Supersaturation is too high or impurities are present.[1][2]
 - Solution: Switch to Vapor Diffusion (Protocol A) or use Seeding with a structurally related salt (e.g., 4-aminopiperidine 2HCl).[1][2]
- Problem: Twinning (Flack parameter ~0.5).
 - Cause: Intergrowth of both enantiomers.[2]
 - Solution: Recrystallize the Tartrate salt again to improve enantiomeric excess (ee) before growing the single crystal.

References

- PubChem.4-Aminopiperidine dihydrochloride Compound Summary. National Library of Medicine.[2] [\[Link\]](#)
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